

Briciclib Solubility and Stock Solution Preparation

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Compound Focus: Briciclib

CAS No.: 865783-99-9

Cat. No.: S522025

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The following table consolidates the available quantitative data on **Briciclib** solubility from supplier documentation, which is critical for preparing stock solutions. [1] [2]

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	50 mg/mL [1] to 95 mg/mL [2]	105.39 mM [1] to 200.24 mM [2]	Recommended solvent; sonication may aid dissolution [1].
Water	Insoluble [2]	-	Not suitable for direct stock preparation.
Ethanol	Insoluble [2]	-	Not suitable for direct stock preparation.

Recommended Protocol for Stock Solution Preparation in DMSO

Here is a detailed protocol for preparing a 50 mg/mL stock solution of **Briciclib** in DMSO, based on the solubility data. [1]

- Calculation:** Determine the mass of **Briciclib** needed for your desired final volume. For a **10 mL stock solution** at 50 mg/mL, you will require **500 mg** of **Briciclib**.

- **Weighing:** Tare a clean, dry vial on an analytical balance. Accurately weigh out 500 mg of **Briciclib** powder and transfer it to the vial.
- **Solvent Addition:** Using a serological pipette, add **10 mL of fresh, anhydrous DMSO** to the vial containing the powder.
- **Dissolution:**
 - Cap the vial tightly and vortex it vigorously for 1-2 minutes.
 - To ensure complete dissolution, **sonicate** the solution for 10-15 minutes in a water bath sonicator at ambient temperature. Avoid heating the solution. [1]
- **Aliquoting and Storage:**
 - Once a clear solution is obtained, immediately aliquot the stock solution into smaller, single-use vials.
 - **Store** the aliquots at **-20°C or -80°C**. Storing aliquots prevents repeated freeze-thaw cycles, which can degrade the compound and introduce moisture, thereby compromising the solution's stability and concentration. [1]

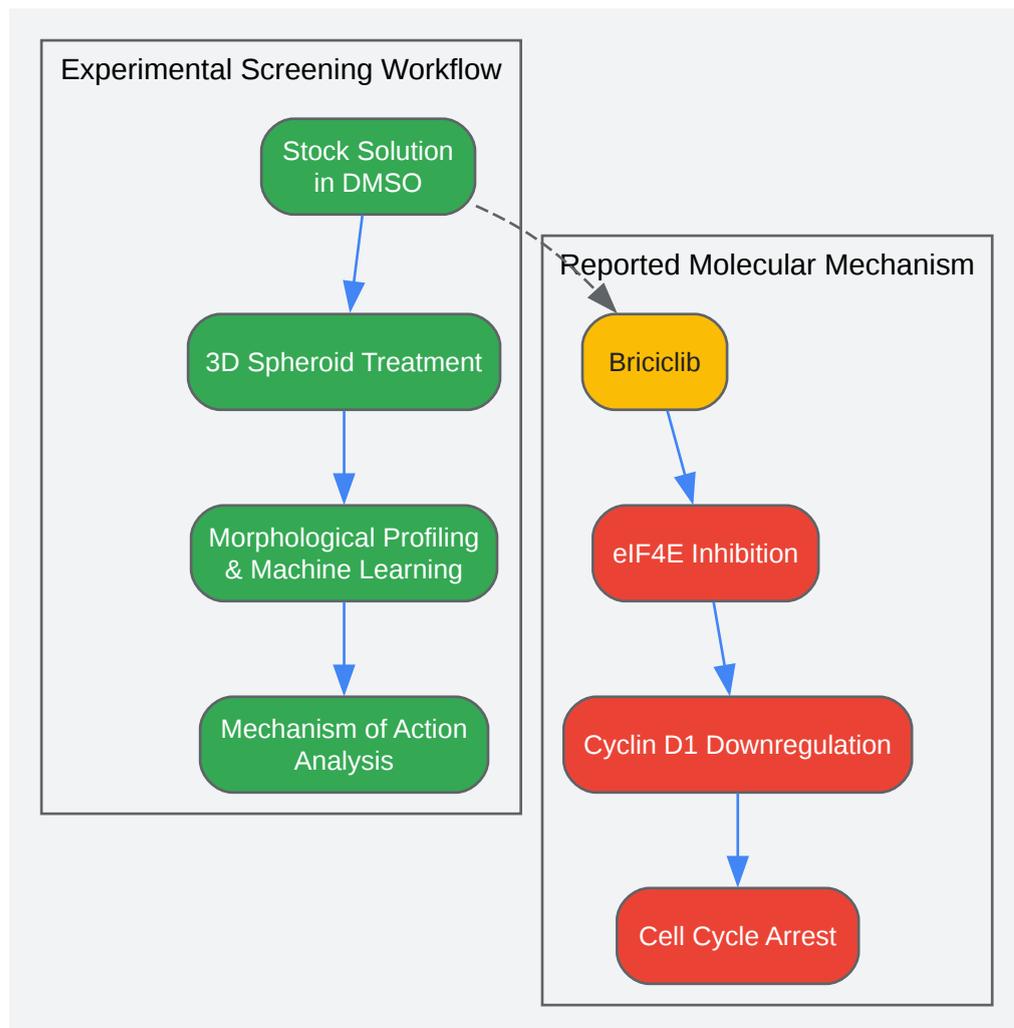
Critical Considerations for In Vitro and In Vivo Work

The insolubility of **Briciclib** in water and ethanol necessitates specific formulation strategies for biological experiments. [2]

- **For Cell-Based Assays:** When treating cells, the final concentration of DMSO in the culture medium should typically be kept **below 0.1% (v/v)** to avoid cytotoxicity. Use the DMSO stock solution to make intermediate dilutions in a buffer or serum-free medium before adding it to cells at the final working concentration.
- **For Animal Studies:** Administering a DMSO stock solution directly to animals is not feasible. One supplier-validated method for *in vivo* studies involves creating a stable suspension. The recommended formulation is a **homogeneous suspension at 5 mg/mL in a 0.5% (w/v) Carboxymethylcellulose Sodium (CMC-Na) solution**. [2] This provides a practical vehicle for oral gavage or other routes of administration.

Proposed Mechanism of Action and Experimental Workflow

To contextualize your research, the diagram below integrates **Briciclib**'s reported mechanisms with a potential screening workflow for a drug discovery campaign, illustrating how stock solutions are utilized in practice. [2] [3]



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Reference Information

The data and protocols presented here are compiled from supplier documentation and scientific literature. [1] [2] [3]

- **Chemical Formula:** C₁₉H₂₃O₁₀PS [1] [2]
- **Molecular Weight:** 474.42 g/mol [1] [2]
- **CAS Number:** 865783-99-9 [1] [2]

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References

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2. Briciclib | eIF inhibitor | Mechanism | Concentration [selleckchem.com]
3. ON-013100 | CDK Inhibitor [medchemexpress.com]

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